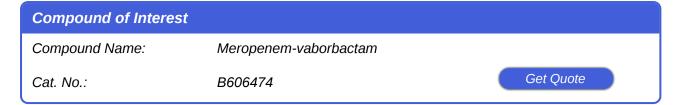


Addressing challenges in Meropenemvaborbactam susceptibility testing automation

Author: BenchChem Technical Support Team. Date: December 2025



Meropenem-Vaborbactam Susceptibility Testing: A Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for challenges encountered during **Meropenem-vaborbactam** susceptibility testing automation. The information is designed to assist researchers, scientists, and drug development professionals in achieving accurate and reliable results in their experiments.

Section 1: Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section addresses common issues encountered with automated and manual **Meropenem-vaborbactam** susceptibility testing methods.

FAQ 1: Discrepant Results Between Automated System and Reference Method

Question: My automated system (e.g., VITEK® 2, MicroScan WalkAway, BD Phoenix™) is showing a different susceptibility result for **Meropenem-vaborbactam** compared to the reference broth microdilution (BMD) method. What should I do?



Troubleshooting & Optimization

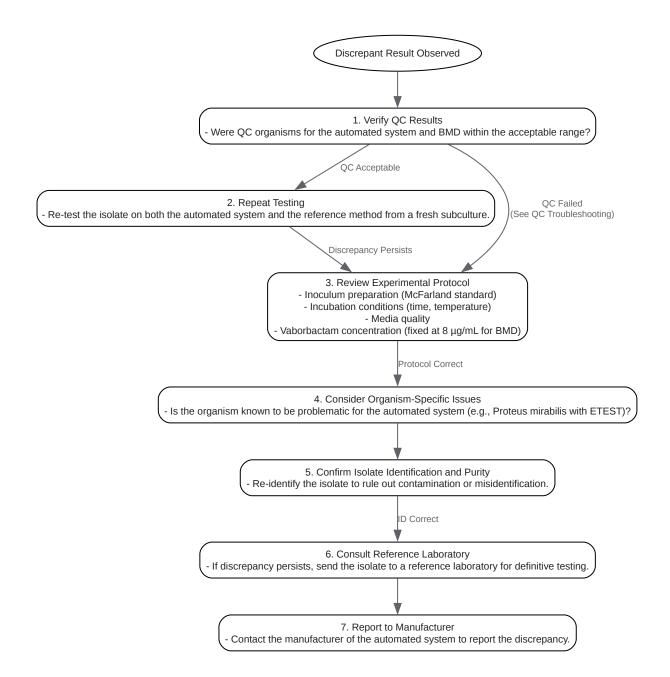
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Answer:

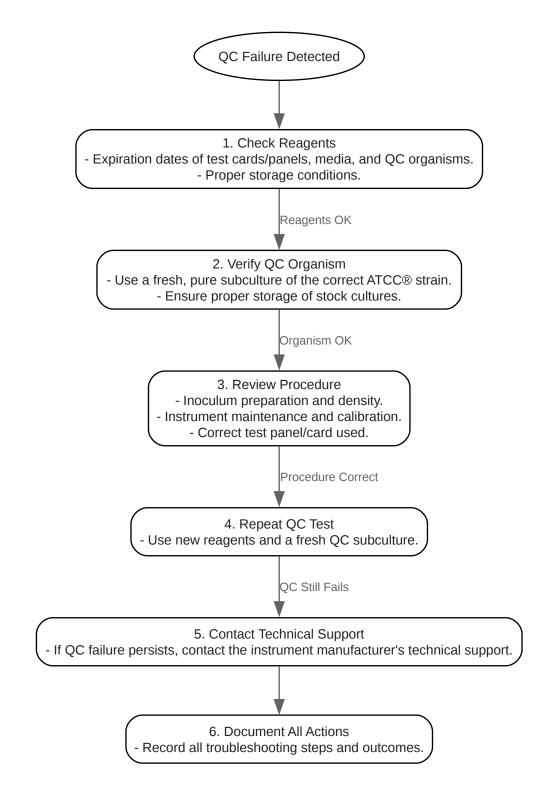
Discrepancies between automated systems and reference methods can arise from various factors. Follow this troubleshooting workflow to identify the potential cause:

Troubleshooting Workflow for Discrepant Results

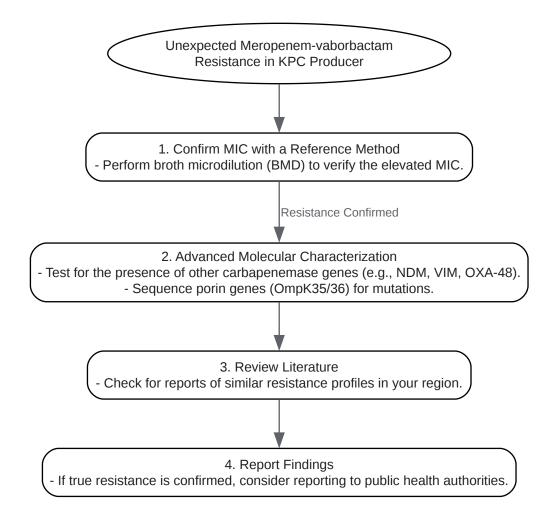












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